

Suc-Ala-Ala-Ala-pNA elastase assay protocol

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Compound of Interest

Compound Name: *Z-Ala-ala-pna*

CAS No.: 61043-58-1

Cat. No.: B1352440

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Application Note: High-Precision Elastase Activity Quantification using Suc-Ala-Ala-Ala-pNA

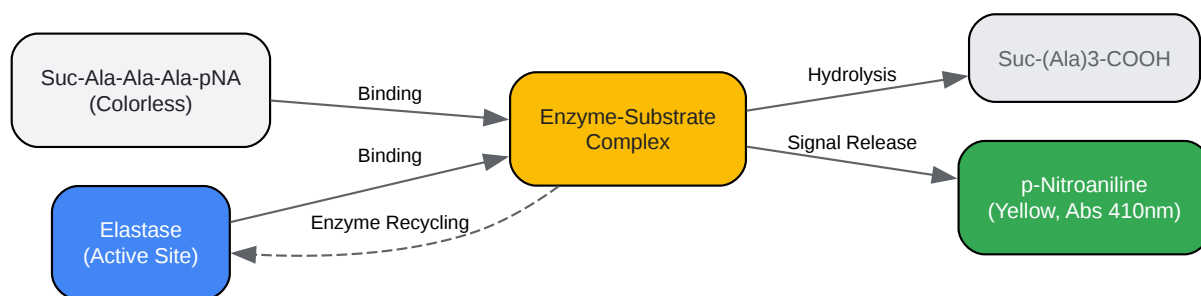
Abstract & Principle

This protocol details the kinetic quantification of Elastase activity (specifically Porcine Pancreatic Elastase, PPE, or Human Neutrophil Elastase, HNE) using the chromogenic substrate N-Succinyl-Ala-Ala-Ala-p-nitroanilide (Suc-Ala-Ala-Ala-pNA).

The Mechanism: Elastase is a serine protease with high specificity for cleaving peptide bonds adjacent to small, hydrophobic amino acids like Alanine. In this assay, the enzyme hydrolyzes the amide bond between the C-terminal alanine and the p-nitroaniline (pNA) moiety.

- Substrate (Colorless): Suc-Ala-Ala-Ala-pNA
- Product (Yellow): Free p-Nitroaniline (pNA) + Suc-Ala-Ala-Ala-COOH

The release of pNA results in a colorimetric shift monitored continuously at 405–410 nm. The rate of absorbance increase is directly proportional to enzyme activity.



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Figure 1: Enzymatic hydrolysis mechanism of Suc-Ala-Ala-Ala-pNA by Elastase.

Materials & Reagent Preparation

Critical Quality Attribute (CQA): The stability of pNA-based substrates is pH-dependent. Spontaneous hydrolysis can occur at high pH (>9.0), increasing background signal.

A. Assay Buffer (Standard: Tris-HCl)

- Composition: 100 mM Tris-HCl, pH 8.0.[1]
- Preparation: Dissolve 12.11 g Tris base in 900 mL ultrapure water. Adjust pH to 8.0 at 25°C using HCl. Top up to 1 L.[2]
- Expert Note: For Neutrophil Elastase (HNE), increasing ionic strength (e.g., adding 500 mM NaCl) can enhance activity and stability.

B. Substrate Stock (Suc-Ala-Ala-Ala-pNA)

- Solubility: Hydrophobic. Dissolves poorly in pure water.
- Stock Solution (20 mM): Dissolve 8.8 mg of Suc-Ala-Ala-Ala-pNA (MW: 451.4 g/mol) in 1.0 mL of dry DMSO (Dimethyl Sulfoxide).
- Storage: Store aliquots at -20°C. Stable for >6 months. Avoid freeze-thaw cycles.[2]

C. Enzyme Solution

- Stock: Reconstitute lyophilized Elastase in cold Assay Buffer to 1 mg/mL (approx. 3-5 Units/mg).
- Working Solution: Dilute immediately before use to 0.2–0.5 Units/mL in cold buffer. Keep on ice.

Experimental Protocol (96-Well Microplate)

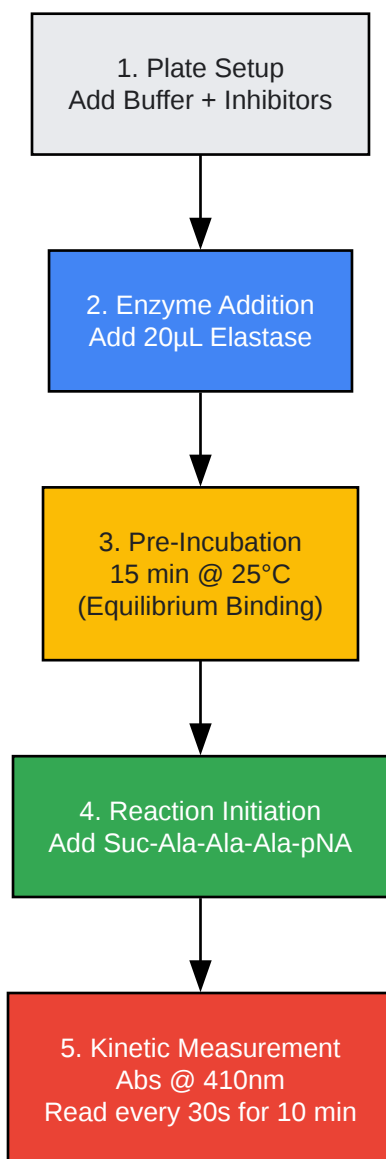
This protocol is designed for a kinetic read (continuous monitoring), which provides higher accuracy than endpoint assays by eliminating artifacts from lag phases or substrate depletion.

Assay Conditions:

- Temperature: 25°C (Must be constant).
- Detection: Absorbance at 410 nm (or 405 nm).
- Pathlength: ~0.6 cm (for 200 µL volume).

Step	Component	Volume (µL)	Final Conc.	Notes
1	Assay Buffer	150	-	Pre-warm to 25°C.
2	Test Compound	10	Var.	Vehicle (DMSO) for controls.
3	Enzyme Solution	20	~0.05 U	Add last to initiate if not pre-incubating.
4	Incubation	-	-	10-15 min at 25°C (Enzyme + Inhibitor binding).
5	Substrate (Start)	20	0.5 - 1.0 mM	Dilute 20mM stock 1:10 in buffer first, or add directly if handling small vols.
Total	Final Volume	200	Keep DMSO < 5% final.	

Workflow Diagram:



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Figure 2: Step-by-step microplate assay workflow.

Data Analysis & Calculations

1. Determine Velocity (

): Calculate the slope of the linear portion of the absorbance vs. time curve (

) for each well. Ensure

.

2. Calculate Specific Activity: Use the Beer-Lambert Law (

).

- (pNA):
(at pH 8.0).
- (Pathlength): 0.58 cm (standard for 200 μ L in 96-well plate) or 1.0 cm (cuvette).

Formula for Volumetric Activity (Units/mL):

- : 8.8

[\[1\]](#)[\[3\]](#)

- : Total assay volume (mL)
- : Volume of enzyme added (mL)

Unit Definition: One Unit (U) will hydrolyze 1.0

mole of Suc-Ala-Ala-Ala-pNA per minute at pH 8.0 and 25°C.[\[1\]](#)[\[4\]](#)

Expert Troubleshooting & Optimization

A. Linearity & Substrate Depletion

- Issue: The curve plateaus early.
- Cause: Substrate depletion or product inhibition.
- Fix: Reduce enzyme concentration. Ensure
does not exceed 1.0 OD.

B. Spontaneous Hydrolysis

- Issue: High background in "No Enzyme" wells.
- Cause: Buffer pH > 8.5 or old substrate stock.

- Fix: Check pH strictly. Prepare fresh substrate working solution daily.

C. Solvent Tolerance

- Insight: Elastase is relatively robust, but DMSO concentrations >10% will suppress activity. Keep final DMSO (from substrate and inhibitor stocks) below 5%.

D. Wavelength Selection

- While the peak is ~380 nm for pNA, 405 nm or 410 nm is preferred to avoid interference from test compounds or proteins that absorb in the UV range.

References

- Bieth, J., Spiess, B., & Wermuth, C. G. (1974). The synthesis and analytical use of a highly sensitive and convenient substrate of elastase. *Biochemical Medicine*, 11(4), 350–357.[5]
- Nakajima, K., Powers, J. C., Ashe, B. M., & Zimmerman, M. (1979). Mapping the extended substrate binding site of cathepsin G and human leukocyte elastase. *Journal of Biological Chemistry*, 254(10), 4027–4032.[5]
- Sigma-Aldrich. (n.d.). Enzymatic Assay of Elastase (EC 3.4.21.36).[1][4] Sigma Quality Control Protocols.

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Sources

- 1. Enzymatic Assay of Elastase (EC 3.4.21.36) [sigmaaldrich.com]
- 2. In-gel proteasome assay to determine the activity, amount, and composition of proteasome complexes from mammalian cells or tissues - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Elastase - Assay | Worthington Biochemical [[worthington-biochem.com](https://www.worthington-biochem.com)]

- [5. sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- To cite this document: BenchChem. [Suc-Ala-Ala-Ala-pNA elastase assay protocol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1352440/docs#suc-ala-ala-ala-pna-elastase-assay-protocol>]

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